

Application Note: Flow Cytometry Analysis of PDGFR Expression on the Cell Surface

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Compound of Interest

Compound Name: *Pdgfp 1*

Cat. No.: *B14914977*

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Introduction

Platelet-Derived Growth Factor Receptors (PDGFRs) are cell surface receptor tyrosine kinases that play a crucial role in regulating cell growth, proliferation, differentiation, and migration.^[1] The PDGFR family consists of two main isoforms, PDGFR α and PDGFR β , which can form homodimers or heterodimers upon binding to their respective Platelet-Derived Growth Factor (PDGF) ligands (PDGF-A, -B, -C, and -D).^{[2][3]} This ligand-receptor interaction triggers receptor dimerization, autophosphorylation, and the activation of downstream intracellular signaling cascades, including the PI3K/AKT and RAS-MAPK pathways.^{[2][4]}

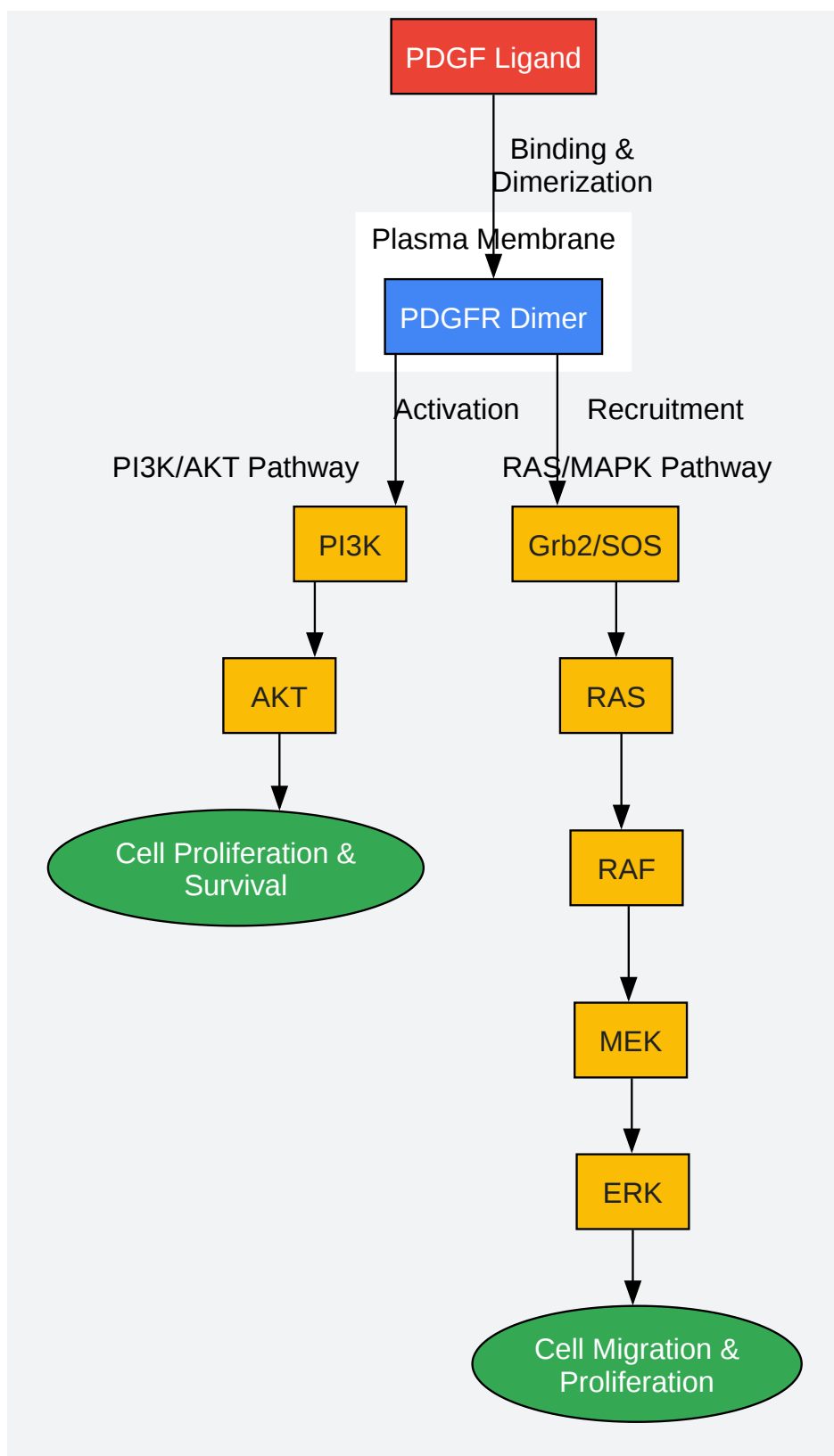
Dysregulation of PDGFR signaling is implicated in numerous pathological conditions, including fibrosis, atherosclerosis, and various cancers. Over-activation of this pathway can promote excessive cell proliferation and angiogenesis, contributing to tumor growth and metastasis. Consequently, PDGFRs have become important therapeutic targets in oncology and other diseases.

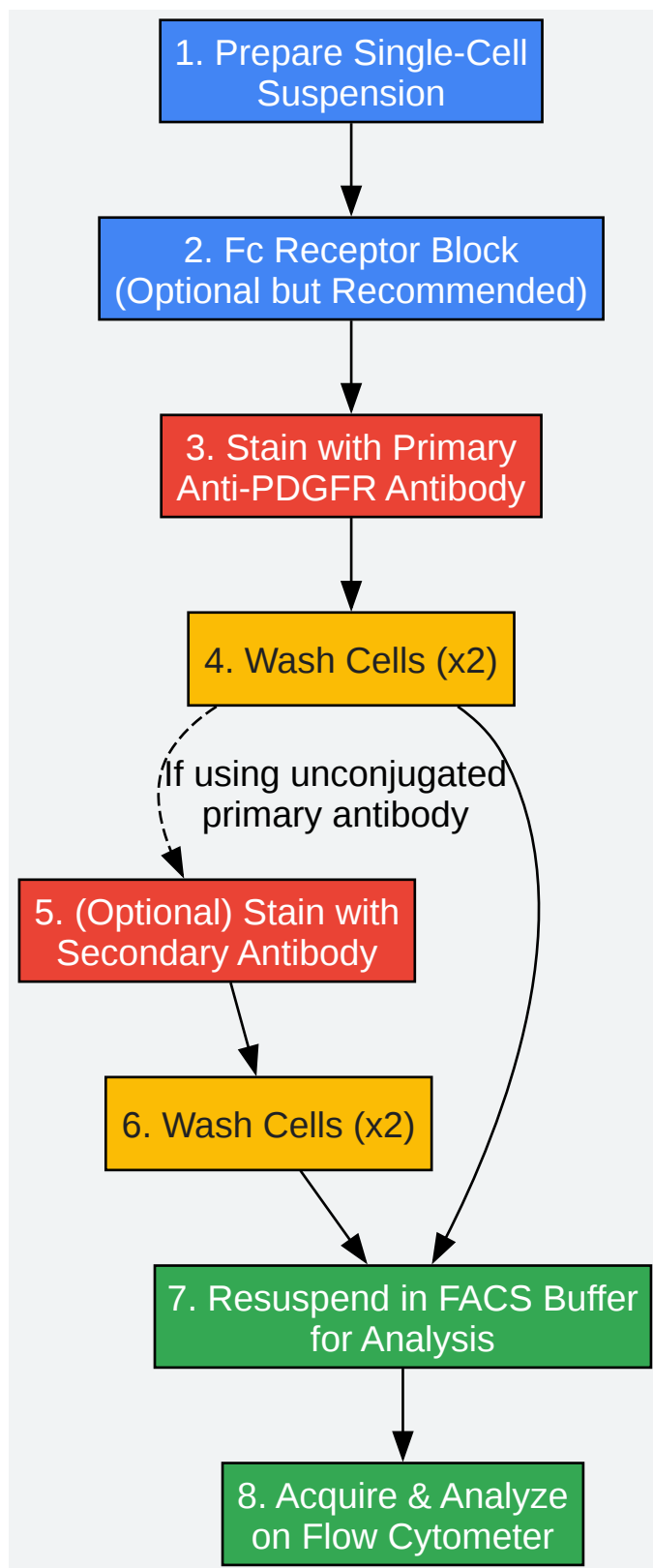
Flow cytometry is a powerful high-throughput technique for the qualitative and quantitative analysis of cell surface proteins. It allows for the precise identification and characterization of

cell populations expressing PDGFRs within a heterogeneous sample. This application note provides a detailed protocol for the detection and analysis of cell surface PDGFR α and PDGFR β expression using fluorescently-labeled antibodies and flow cytometry.

PDGFR Signaling Pathway

Upon ligand binding, PDGFRs dimerize and trans-autophosphorylate on specific tyrosine residues in their intracellular domain. This creates docking sites for various SH2 domain-containing signaling proteins, initiating downstream pathways that drive cellular responses like proliferation and survival.





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